

Essential Safety and Handling Protocols for 5-Propylbenzene-1,3-diol-d5

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Compound of Interest

Compound Name: 5-Propylbenzene-1,3-diol-d5

Cat. No.: B15289376

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1,3-diol-d5, a comprehensive understanding of safety and handling procedures is paramount. While a specific Safety Data Sheet (SDS) for the deuterated compound is not readily available, the safety profile is expected to be comparable to its non-deuterated counterpart, 5-propylbenzene-1,3-diol. The following guidance is based on available safety data for structurally similar compounds and general laboratory best practices.

Hazard Identification and Mitigation:

5-Propylbenzene-1,3-diol is classified as a flammable liquid and vapor. It may be fatal if swallowed and enters the airways, can cause respiratory irritation, and is toxic to aquatic life with long-lasting effects[1]. Therefore, it is crucial to handle this compound in a well-ventilated area, preferably within a chemical fume hood, and to keep it away from heat, sparks, open flames, and other ignition sources[1][2]. All equipment used, including containers and receiving equipment, should be grounded and bonded to prevent static discharge[2][3].

Personal Protective Equipment (PPE):

Appropriate personal protective equipment must be worn at all times when handling this compound. This includes protection for the hands, body, eyes, and face.



Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Safety glasses with side- shields or chemical goggles. A face shield may be required for larger quantities or when there is a splash hazard.	To protect against splashes and vapors that can cause serious eye irritation[3].
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Protective clothing, such as a lab coat, to prevent skin contact.	To avoid skin irritation and absorption[2]. Contaminated clothing should be removed immediately and washed before reuse[1].
Respiratory Protection	In case of inadequate ventilation, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.	To prevent respiratory irritation from inhaling dust, fumes, gas, mist, vapors, or spray[1][2][3].

Operational and Disposal Plans:

Handling and Storage: Use only non-sparking tools and take precautionary measures against static discharge[2][3]. The compound should be stored in a tightly closed container in a dry, cool, and well-ventilated place[1][2]. Store it locked up and away from strong oxidizing agents[2].

First Aid Measures:

- Inhalation: If inhaled, move the victim to fresh air and keep them at rest in a comfortable breathing position. Seek medical attention if you feel unwell[2].
- Skin Contact: In case of skin contact, immediately remove all contaminated clothing and rinse the skin with plenty of water or shower[2].
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and get medical attention.



Safety Operating Guide

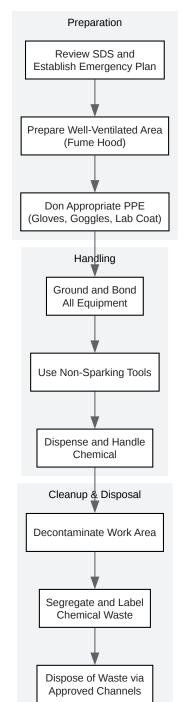
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 Ingestion: If swallowed, do NOT induce vomiting. Immediately call a poison center or doctor[1][2]. There is a risk of aspiration which can cause serious lung damage[2].

Spill and Disposal Procedures: In the event of a spill, do not let the product enter drains. Remove all sources of ignition and ensure adequate ventilation. Absorb the spill with an inert material (e.g., sand, earth, vermiculite) and place it in a suitable, closed container for disposal[2]. The disposal of the waste material must be in accordance with local, state, and federal regulations. Dispose of the contents and container to an approved waste disposal plant[2].

Experimental Workflow:





Safe Handling Workflow for 5-Propylbenzene-1,3-diol-d5

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Caption: Logical workflow for the safe handling of **5-Propylbenzene-1,3-diol-d5**.



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